

# Navigating the Safety Landscape of 2-tert-butylcyclohexanone: An In-depth Technical Guide

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## Compound of Interest

Compound Name: 2-Butylcyclohexanone

Cat. No.: B1265551

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This technical guide provides comprehensive health and safety information for the handling of 2-tert-butylcyclohexanone (CAS No. 1728-46-7). The following sections detail the compound's physicochemical properties, toxicological profile, safe handling procedures, and emergency response protocols to ensure the well-being of laboratory personnel.

## Core Safety and Hazard Information

2-tert-butylcyclohexanone is a combustible liquid and vapor that may cause irritation to the eyes, skin, respiratory tract, and digestive tract.<sup>[1]</sup> While extensive toxicological data is not available for this specific compound, information from structurally related chemicals and in vitro studies provides insight into its potential hazards. It is crucial to handle this chemical with appropriate safety precautions in a well-ventilated area.

## GHS Classification

While a harmonized GHS classification is not consistently available, safety data sheets indicate that 2-tert-butylcyclohexanone should be treated as a substance that can cause skin and serious eye irritation, as well as specific target organ toxicity (single exposure), potentially affecting the respiratory system.

## Quantitative Data Summary

The following tables summarize the key quantitative data for 2-tert-butylcyclohexanone, compiled from various safety data sheets and chemical databases.

Table 1: Physical and Chemical Properties

Property	Value	Source(s)
Molecular Formula	C <sub>10</sub> H <sub>18</sub> O	[2][3]
Molecular Weight	154.25 g/mol	[2][4]
Appearance	Clear, colorless to slight yellow or green liquid	[5][6]
Odor	Sweet, fruity odor	[5]
Melting Point	-1 °C to 38.55°C (Note: a wide range is reported)	[6][7]
Boiling Point	62.5 - 64 °C @ 4 mmHg	[4][6][7][8]
Flash Point	72 °C (161.6 °F) - 78 °C (172.4 °F)	[1][4]
Density	0.896 g/mL at 25 °C	[4][6][7][8]
Refractive Index	1.457 - 1.458 @ 20 °C	[7][8]
Solubility	Insoluble in water; Soluble in organic solvents	[5]

Table 2: Toxicological Data

Endpoint	Value	Notes	Source(s)
Acute Oral Toxicity (LD50)	Not available	The toxicological properties have not been fully investigated.	[1]
Acute Dermal Toxicity (LD50)	Not available	The toxicological properties have not been fully investigated.	[1]
Acute Inhalation Toxicity (LC50)	Not available	The toxicological properties have not been fully investigated.	[1]
Genotoxicity	Non-clastogenic	Based on an in vitro micronucleus test.	[9][10]
Repeated Dose Toxicity	No data available	Read-across data from 2-sec-butylcyclohexanone is used for risk assessment.	[9]

Table 3: Exposure Limits

Component	Limit	Source
2-tert-butylcyclohexanone	No occupational exposure limits have been established.	

## Experimental Protocols

### In Vitro Mammalian Cell Micronucleus Test (OECD Test Guideline 487)

While the full study report for 2-tert-butylcyclohexanone is not publicly available, the RIFM (Research Institute for Fragrance Materials) safety assessment indicates that the compound was found to be non-clastogenic in an in vitro micronucleus test.<sup>[9][10]</sup> This test is performed according to the OECD Test Guideline 487.<sup>[11][12][13]</sup> The general protocol for this assay is as follows:

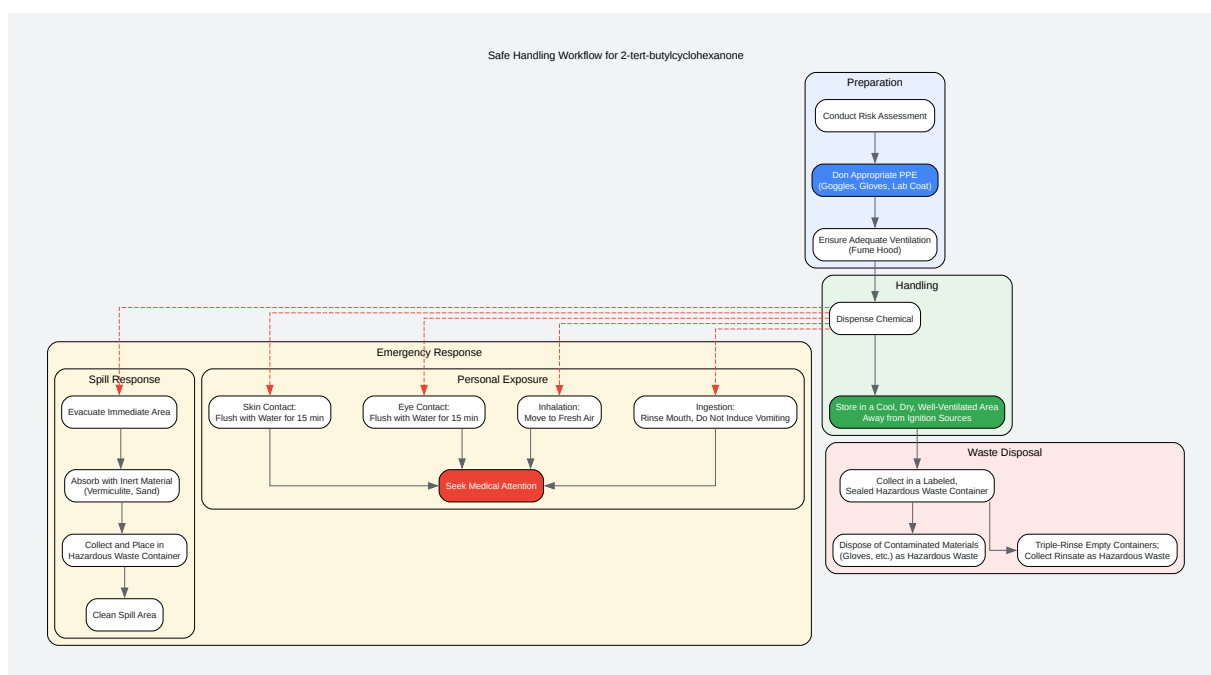
**Objective:** To detect genotoxic damage in the form of micronuclei in the cytoplasm of interphase cells. Micronuclei can contain chromosome fragments (clastogenicity) or whole chromosomes (aneugenicity) that were not incorporated into the daughter nuclei during mitosis.

**Methodology:**

- **Cell Culture:** A suitable mammalian cell line (e.g., human peripheral blood lymphocytes, CHO, V79, or TK6 cells) is cultured in an appropriate medium.<sup>[12][14]</sup>
- **Exposure:** Replicate cell cultures are exposed to various concentrations of the test substance (2-tert-butylcyclohexanone) both with and without an exogenous metabolic activation system (e.g., S9 fraction from rat liver) to mimic metabolic processes in the body.<sup>[12]</sup>
- **Cytokinesis Block (Optional but Recommended):** Cytochalasin B is often added to the culture to block cytokinesis, resulting in binucleated cells that have completed one round of mitosis. This allows for the specific analysis of micronuclei in cells that have divided during or after treatment.<sup>[11][12]</sup>
- **Harvesting and Staining:** After a suitable incubation period, the cells are harvested, treated with a hypotonic solution, fixed, and stained with a DNA-specific stain (e.g., Giemsa or a fluorescent dye).
- **Analysis:** The prepared slides are examined under a microscope to determine the frequency of micronucleated cells in both treated and control cultures. At least 2000 binucleated cells per concentration are typically scored.<sup>[12]</sup>
- **Data Interpretation:** A substance is considered positive if it induces a concentration-related increase in the number of micronucleated cells.

## Safe Handling and Emergency Procedures Workflow

The following diagram outlines the logical workflow for the safe handling of 2-tert-butylcyclohexanone, from preparation to disposal and emergency response.



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Safe handling and emergency response workflow.

## Detailed Safety Procedures

### Personal Protective Equipment (PPE)

- **Eye/Face Protection:** Wear chemical safety goggles or glasses with side shields.
- **Skin Protection:** Chemical-resistant gloves (e.g., nitrile rubber) and a lab coat or other protective clothing should be worn to prevent skin contact.
- **Respiratory Protection:** Use in a well-ventilated area or under a chemical fume hood. If ventilation is inadequate, a NIOSH/MSHA-approved respirator may be necessary.

### Handling and Storage

- **Handling:** Avoid contact with eyes, skin, and clothing.[\[1\]](#) Wash hands thoroughly after handling. Keep containers tightly closed when not in use. Keep away from heat, sparks, and open flames.[\[1\]](#)
- **Storage:** Store in a cool, dry, well-ventilated area away from incompatible substances such as strong oxidizing agents.[\[1\]](#) Containers should be kept tightly closed.

### Accidental Release Measures

- **Minor Spills:** Evacuate the immediate area.[\[15\]](#) Absorb the spill with an inert, non-combustible material such as vermiculite, sand, or earth.[\[1\]](#) Collect the absorbed material into a labeled, sealable container for hazardous waste disposal.[\[1\]](#) Clean the spill area with soap and water.
- **Major Spills:** Evacuate the area and contact your institution's Environmental Health and Safety (EHS) department or emergency response team.

### First Aid Measures

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[\[1\]](#)
- **Skin Contact:** Remove contaminated clothing and wash the affected skin with soap and water for at least 15 minutes. Seek medical attention if irritation persists.[\[1\]](#)

- Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.<sup>[1]</sup>
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.<sup>[1]</sup>

## Disposal Considerations

- Dispose of 2-tert-butylcyclohexanone and any contaminated materials as hazardous waste in accordance with all applicable federal, state, and local regulations. Do not dispose of down the drain or in regular trash. Empty containers should be triple-rinsed with a suitable solvent, and the rinsate collected as hazardous waste.

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